

Ossirene (AS101): A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ossirene*

Cat. No.: *B8180848*

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CAS Number: 106566-58-9

Chemical Name: Ammonium trichloro(dioxoethylene-O,O')tellurate

Ossirene (AS101) is a synthetic organotellurium compound with potent immunomodulatory properties. This non-toxic small molecule has demonstrated a wide range of biological activities, positioning it as a promising therapeutic candidate for various diseases, including cancer, autoimmune disorders, and inflammatory conditions.[1][2] This technical guide provides a comprehensive overview of AS101, focusing on its mechanism of action, preclinical and clinical findings, and detailed experimental protocols to support further research and development.

Chemical and Physical Properties

Property	Value
CAS Number	106566-58-9[3]
Molecular Formula	C ₂ H ₈ Cl ₃ NO ₂ Te[4]
Molecular Weight	312.05 g/mol [5]
Synonyms	AS101, Ammonium trichloro(dioxoethylene-O,O'-)tellurate[3][6]
Appearance	Powder[5]
Solubility	DMSO: 30 mg/mL, DMF: 30 mg/mL, DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL, Ethanol: Slightly soluble[3]
Storage	Desiccate at room temperature

Mechanism of Action

AS101 exerts its pleiotropic effects by modulating multiple signaling pathways and cellular processes. Its primary mechanism involves the regulation of cytokine production and the inhibition of key inflammatory and survival pathways.

Immunomodulatory Effects:

AS101 is a potent immunomodulator that can both stimulate and suppress immune responses depending on the context.[7] It has been shown to:

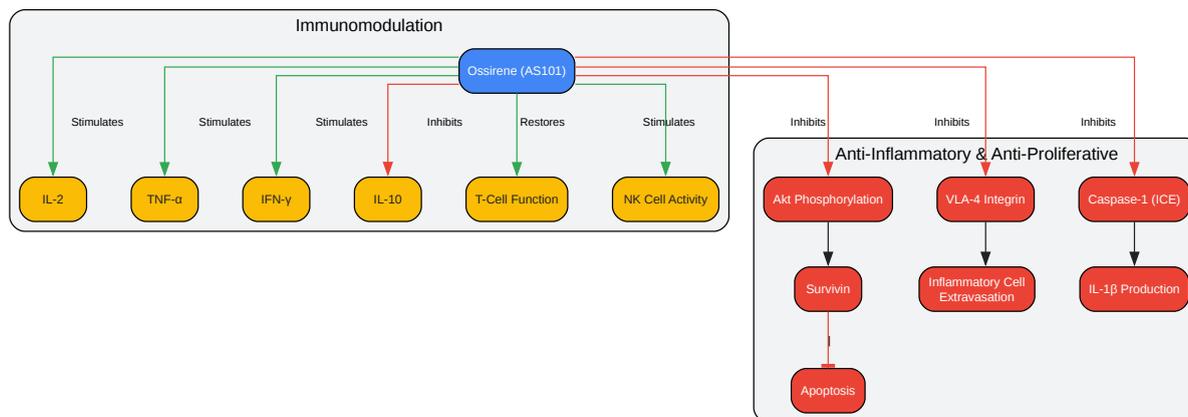
- Stimulate cytokine production: In vitro and in vivo studies have demonstrated that AS101 can induce the production of several pro-inflammatory and immunoregulatory cytokines, including Interleukin-2 (IL-2), Tumor Necrosis Factor-alpha (TNF- α), and Interferon-gamma (IFN- γ).[7][8] This activity contributes to its anti-cancer effects by enhancing anti-tumor immunity.
- Inhibit anti-inflammatory cytokines: AS101 has been found to inhibit the production of Interleukin-10 (IL-10), a key immunosuppressive cytokine.[9][10] By blocking IL-10, AS101 can reverse tumor-induced immunosuppression and sensitize cancer cells to chemotherapy. [11]

- Regulate T-cell function: AS101 can restore impaired IL-2 production and the functional activity of T-lymphocytes.[12] It has also been shown to inhibit the differentiation of Th17 cells, which are implicated in autoimmune diseases.[13]

Anti-inflammatory and Anti-proliferative Effects:

AS101 exhibits significant anti-inflammatory and anti-proliferative activities through the modulation of key signaling pathways:

- Inhibition of the Akt/Survivin Pathway: In multiple myeloma cells, AS101 has been shown to down-regulate Akt phosphorylation and decrease the expression of survivin, an inhibitor of apoptosis.[14] This leads to G2/M growth arrest and induction of apoptosis.[14]
- Inhibition of VLA-4 Integrin: AS101 can functionally inhibit the inflammatory integrin $\alpha 4\beta 1$ (VLA-4), preventing the extravasation of inflammatory lymphocytes into sites of inflammation. [1][15] This mechanism is central to its efficacy in models of autoimmune diseases.[1]
- Inhibition of IL-1 β Converting Enzyme (ICE)/Caspase-1: AS101 is a potent inhibitor of IL-1 β converting enzyme, which is crucial for the production of the pro-inflammatory cytokine IL-1 β . [4][10]



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Caption: Overview of AS101's multifaceted mechanism of action.

Preclinical and Clinical Data

AS101 has been evaluated in numerous preclinical models and several clinical trials, demonstrating its therapeutic potential and a favorable safety profile.

Preclinical Studies

Model	Key Findings	Reference
Experimental Autoimmune Encephalomyelitis (EAE)	Ameliorated disease by inhibiting VLA-4 and suppressing monocyte and T-cell infiltration into the CNS. Reduced production of IL-17 and GM-CSF.	[1][3][13]
Adjuvant-Induced Arthritis (AIA) in rats	Reduced clinical arthritis scores, abrogated migration of VLA-4+ inflammatory cells into joints, and preserved joint architecture.	[1][15]
Multiple Myeloma (MM)	Inhibited cell proliferation and colony formation, induced G2/M growth arrest and apoptosis.	[14]
Glioblastoma Multiforme (GBM)	Sensitized GBM cells to paclitaxel in vitro and in a mouse xenograft model by inhibiting the IL-10 autocrine loop.	[3][11]
Ischemic Stroke in mice	Reduced infarct size and edema, improved neurological function, and conferred neuroprotection.	[16]
Chemotherapy-induced myelosuppression	Protected bone marrow progenitor cells from the toxic effects of cyclophosphamide.	[17][18]

Clinical Trials

Phase	Indication	Key Findings	Reference
Phase I	Advanced Malignancies	Minimal toxicity. Significant immunologic responses at 1-3 mg/m ² , including increased IFN- γ , NK cell activity, TNF, and IL-2 levels.	[8]
Phase I/II	AIDS and AIDS-Related Complex (ARC)	Investigated toxic effects and impact on immune functions.	[19][20]
Phase I/II	External Genital Warts (Topical AS101)	Assessed safety and efficacy of an improved topical ointment formulation.	[21]
Phase I/II	Atopic Dermatitis (Topical AS101)	Evaluated safety and efficacy of a topical ointment.	[22]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of research on AS101. Below are summaries of key experimental protocols cited in the literature.

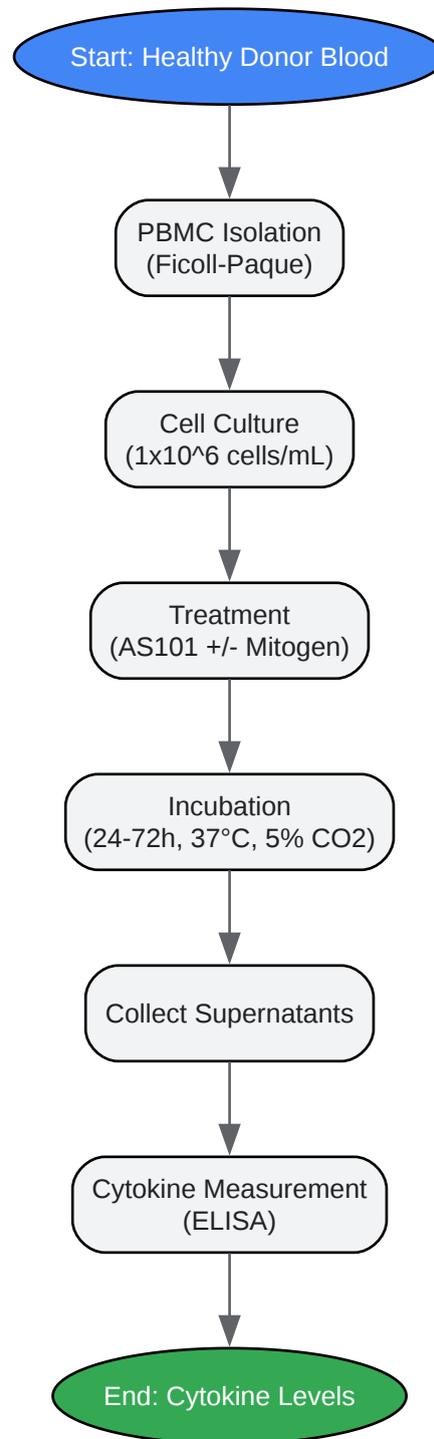
In Vitro Cytokine Production Assay

Objective: To determine the effect of AS101 on cytokine production by human peripheral blood mononuclear cells (PBMCs).

Methodology:

- **PBMC Isolation:** Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation.

- Cell Culture: Culture PBMCs at a density of 1×10^6 cells/mL in RPMI-1640 medium supplemented with 10% fetal bovine serum, L-glutamine, and antibiotics.
- Treatment: Treat cells with varying concentrations of AS101 (e.g., 0.1, 1, 5 $\mu\text{g/mL}$) in the presence or absence of a mitogen like Phytohemagglutinin (PHA).
- Incubation: Incubate the cells for 24-72 hours at 37°C in a humidified 5% CO₂ atmosphere.
- Cytokine Measurement: Collect the culture supernatants and measure the concentrations of cytokines (e.g., IL-2, TNF- α , IFN- γ) using specific ELISA kits.



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Caption: Workflow for in vitro cytokine production assay.

Cell Proliferation Assay

Objective: To assess the anti-proliferative effect of AS101 on cancer cell lines.

Methodology:

- Cell Seeding: Seed cancer cells (e.g., multiple myeloma, glioblastoma) in 96-well plates at a predetermined density (e.g., 5,000 cells/well).
- Treatment: After 24 hours of incubation to allow for cell attachment, treat the cells with various concentrations of AS101.
- Incubation: Incubate the plates for an additional 48-72 hours.
- Proliferation Assessment: Measure cell proliferation using a standard method such as the MTT assay or by direct cell counting. The MTT assay involves adding MTT solution, incubating for 2-4 hours, and then solubilizing the formazan crystals with DMSO before reading the absorbance at a specific wavelength.
- Data Analysis: Calculate the percentage of cell growth inhibition relative to untreated control cells.

Western Blot Analysis for Signaling Proteins

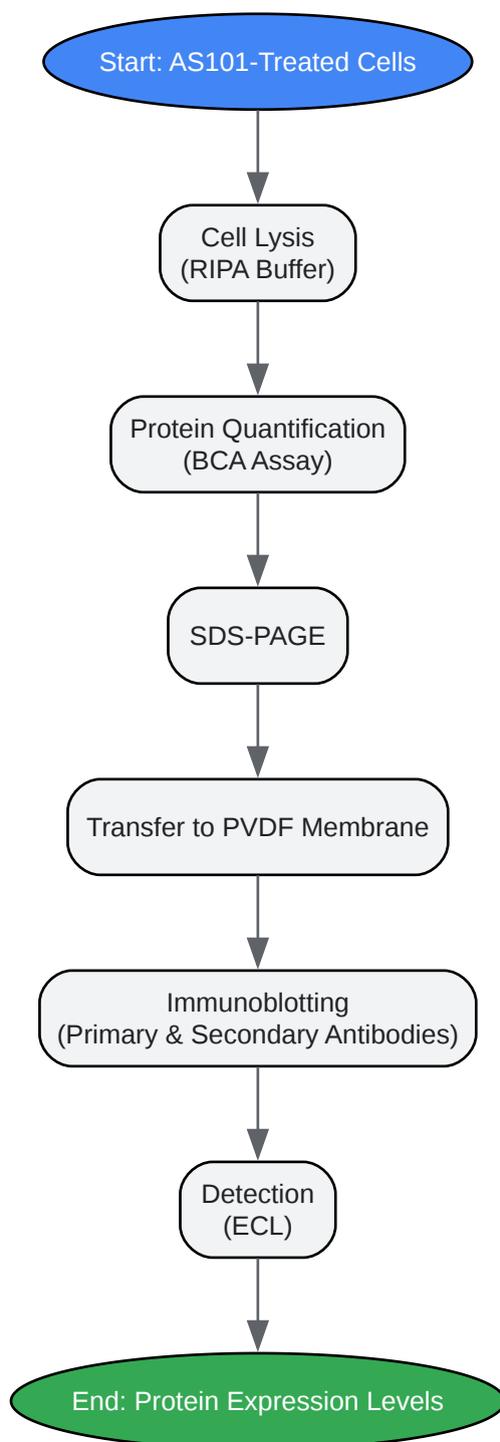
Objective: To investigate the effect of AS101 on the expression and phosphorylation of key signaling proteins.

Methodology:

- Cell Lysis: Treat cells with AS101 for the desired time, then wash with cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay.
- SDS-PAGE and Transfer: Separate equal amounts of protein on an SDS-polyacrylamide gel and transfer to a PVDF membrane.
- Immunoblotting: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies against the target

proteins (e.g., phospho-Akt, total Akt, survivin, β -actin) overnight at 4°C.

- Detection: Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature. Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.



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Caption: Workflow for Western blot analysis.

Conclusion

Ossirene (AS101) is a promising immunomodulatory agent with a well-defined mechanism of action and a favorable safety profile. Its ability to modulate cytokine production, inhibit key inflammatory and survival pathways, and enhance anti-tumor immunity makes it a versatile therapeutic candidate for a range of diseases. The data and protocols presented in this guide provide a solid foundation for researchers and drug development professionals to further explore the therapeutic potential of this unique tellurium-based compound.

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References

- 1. The tellurium-based immunomodulator, AS101 ameliorates adjuvant-induced arthritis in rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. academic.oup.com [academic.oup.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Ossirene - Immunomart [immunomart.com]
- 5. selleck.co.jp [selleck.co.jp]
- 6. benchchem.com [benchchem.com]
- 7. Cytokine secretion effected by synergism of the immunomodulator AS101 and the protein kinase C inducer bryostatin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Immunologic effects of AS101 in the treatment of cancer patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The immunomodulator AS-101 inhibits IL-10 release and augments TNF alpha and IL-1 alpha release by mouse and human mononuclear phagocytes - PubMed [pubmed.ncbi.nlm.nih.gov]

- 10. medchemexpress.com [medchemexpress.com]
- 11. Ammonium trichloro(dioxoethylene-o,o')tellurate (AS101) sensitizes tumors to chemotherapy by inhibiting the tumor interleukin 10 autocrine loop - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Immunomodulatory effects of AS101 on interleukin-2 production and T-lymphocyte function of lymphocytes treated with psoralens and ultraviolet A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The immunomodulator AS101 suppresses production of inflammatory cytokines and ameliorates the pathogenesis of experimental autoimmune encephalomyelitis - PMC [pmc.ncbi.nlm.nih.gov]
- 14. The immunomodulator AS101 induces growth arrest and apoptosis in multiple myeloma: association with the Akt/survivin pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. academic.oup.com [academic.oup.com]
- 16. The organotellurium compound ammonium trichloro(dioxoethylene-0,0') tellurate enhances neuronal survival and improves functional outcome in an ischemic stroke model in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Use and mechanism of action of AS101 in protecting bone marrow colony forming units-granulocyte-macrophage following purging with ASTA-Z 7557 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. aacrjournals.org [aacrjournals.org]
- 19. ClinicalTrials.gov [clinicaltrials.gov]
- 20. ClinicalTrials.gov [clinicaltrials.gov]
- 21. ClinicalTrials.gov [clinicaltrials.gov]
- 22. ClinicalTrials.gov [clinicaltrials.gov]
- To cite this document: BenchChem. [Ossirene (AS101): A Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8180848#ossirene-as101-cas-number-106566-58-9]

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